

Technical Guide: Physicochemical Properties and Boiling Point Determination of 2,6-Dimethoxybenzaldehyde

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Compound of Interest

Compound Name: **2,6-Dimethoxybenzaldehyde**

Cat. No.: **B146518**

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **2,6-Dimethoxybenzaldehyde**, with a core focus on its boiling point. It includes a detailed experimental protocol for boiling point determination and a visualization of a key synthetic application.

Physicochemical Properties of 2,6-Dimethoxybenzaldehyde

2,6-Dimethoxybenzaldehyde (CAS No: 3392-97-0) is an aromatic aldehyde that serves as a valuable intermediate in organic synthesis, particularly in the pharmaceutical and fine chemical industries.^[1] Its reactivity is largely defined by its aldehyde functional group and the two electron-donating methoxy groups at the ortho positions.^[1] A comprehensive summary of its key properties is presented below.

Table 1: Quantitative Data for **2,6-Dimethoxybenzaldehyde**

Property	Value	Source(s)
Boiling Point	285 °C (literature value)	[2] [3]
Melting Point	96-98 °C (literature value)	
Molecular Formula	C ₉ H ₁₀ O ₃	[1] [4] [5]
Molecular Weight	166.17 g/mol	[1] [5]
Appearance	Pale cream to yellow crystalline powder	[1] [6]
Solubility	Soluble in Methanol	[2] [3]
Assay	≥98.0% to 99%	[6]

Experimental Protocol: Boiling Point Determination

The high boiling point of **2,6-Dimethoxybenzaldehyde** necessitates a specific methodology for accurate determination, as it is a solid at room temperature. The Thiele tube method is a common and appropriate technique.

Objective: To experimentally determine the boiling point of **2,6-Dimethoxybenzaldehyde**.

Materials:

- **2,6-Dimethoxybenzaldehyde** sample
- Thiele tube
- High-temperature heating oil (e.g., mineral oil or silicone oil)
- Thermometer (calibrated, with a range up to 300 °C)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment

- Bunsen burner or micro-burner
- Safety goggles, lab coat, and chemical-resistant gloves

Methodology:

- Sample Preparation: Place a small amount (approximately 0.5 g) of **2,6-Dimethoxybenzaldehyde** into the small test tube. The solid will melt as the apparatus is heated.
- Apparatus Assembly:
 - Attach the test tube containing the sample to the thermometer using a small rubber band. Ensure the bottom of the test tube is aligned with the thermometer bulb.[\[7\]](#)
 - Insert a capillary tube, with its open end downwards, into the sample within the test tube.[\[7\]](#)
 - Fill the Thiele tube with heating oil to a level just above the top of the side arm.
 - Securely clamp the Thiele tube to a retort stand.
 - Insert the thermometer and the attached sample tube into the Thiele tube, ensuring the sample is positioned near the middle of the oil for uniform heating.[\[7\]](#)
- Heating and Observation:
 - Gently heat the side arm of the Thiele tube with a burner.[\[7\]](#)[\[8\]](#) This creates convection currents that ensure the oil is heated evenly.
 - Observe the sample. As the temperature rises, the solid will melt. Continue heating.
 - Watch the open end of the capillary tube. When the boiling point is approached, a rapid and continuous stream of bubbles will emerge as the vapor pressure of the substance overcomes the atmospheric pressure.[\[7\]](#)[\[8\]](#)
- Boiling Point Reading:

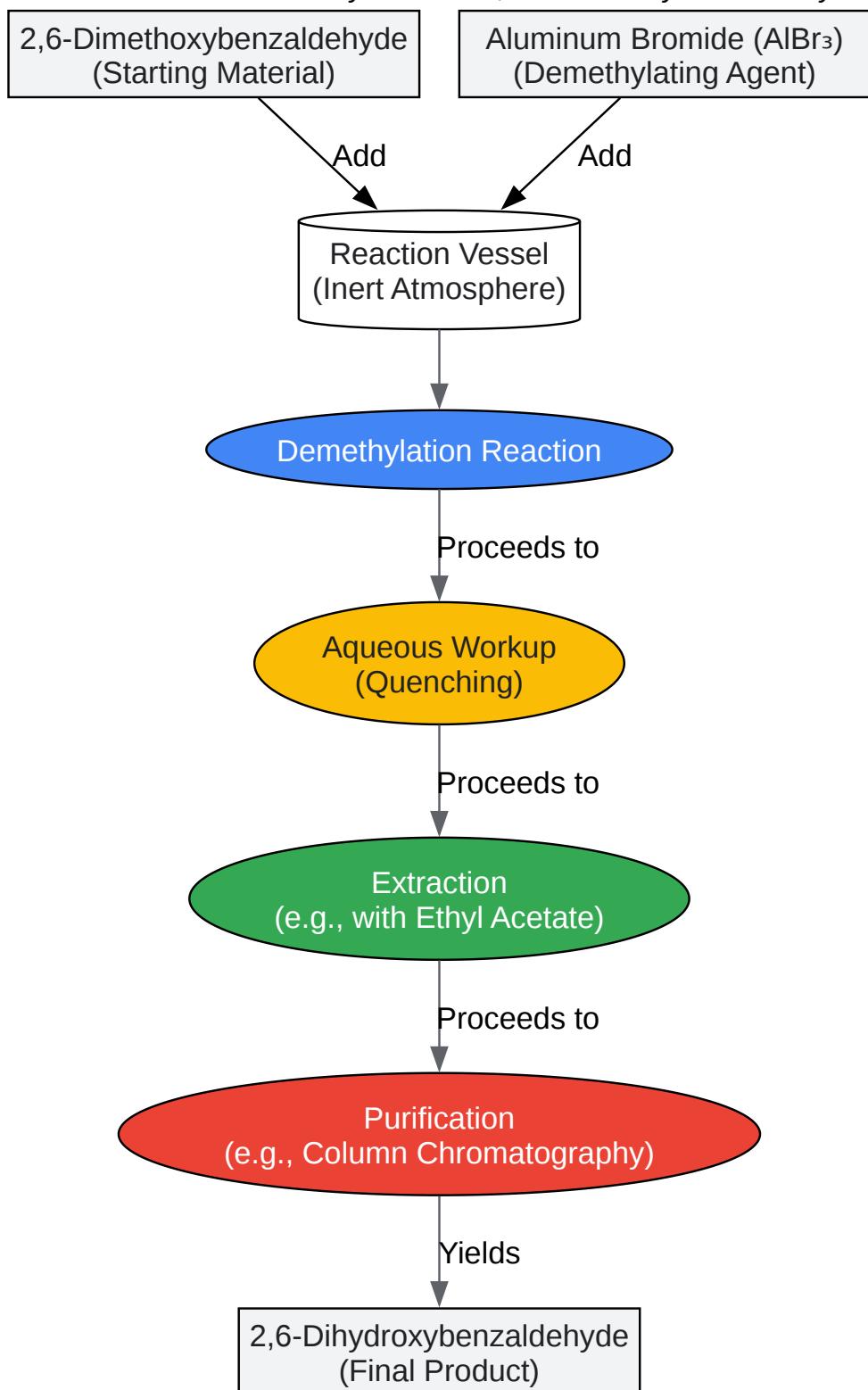
- Once a vigorous stream of bubbles is observed, remove the heat source.
- The apparatus will begin to cool, and the stream of bubbles will slow down and eventually stop.
- The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.^{[7][8]} Record this temperature.

- Safety Precautions:
 - Perform the entire procedure in a well-ventilated fume hood.
 - **2,6-Dimethoxybenzaldehyde** may cause skin, eye, and respiratory irritation; appropriate personal protective equipment (PPE) must be worn.^[5]
 - Handle hot oil and glassware with care to prevent burns.
 - Dispose of chemical waste according to institutional and local regulations.

Visualization of a Key Synthetic Pathway

2,6-Dimethoxybenzaldehyde is a precursor in various synthetic routes. One common application is its demethylation to produce 2,6-dihydroxybenzaldehyde, a valuable building block in its own right. The workflow for this reaction is illustrated below.

Workflow for the Demethylation of 2,6-Dimethoxybenzaldehyde

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Caption: Synthetic workflow for the preparation of 2,6-dihydroxybenzaldehyde.

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